

Cremastranone: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Cremastranone

Cat. No.: B1669607

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Introduction

Cremastranone, a naturally occurring homoisoflavanone, has emerged as a compound of significant interest in the fields of oncology and ophthalmology due to its potent anti-angiogenic and anti-cancer properties. Isolated from plants such as *Cremastra appendiculata*, this molecule has demonstrated the ability to inhibit key processes in tumor growth and eye diseases characterized by abnormal blood vessel formation.^{[1][2]} This technical guide provides a comprehensive overview of **Cremastranone**'s chemical structure, physicochemical properties, synthesis, and biological activities, including detailed experimental protocols and an exploration of its mechanism of action.

Chemical Structure and Physicochemical Properties

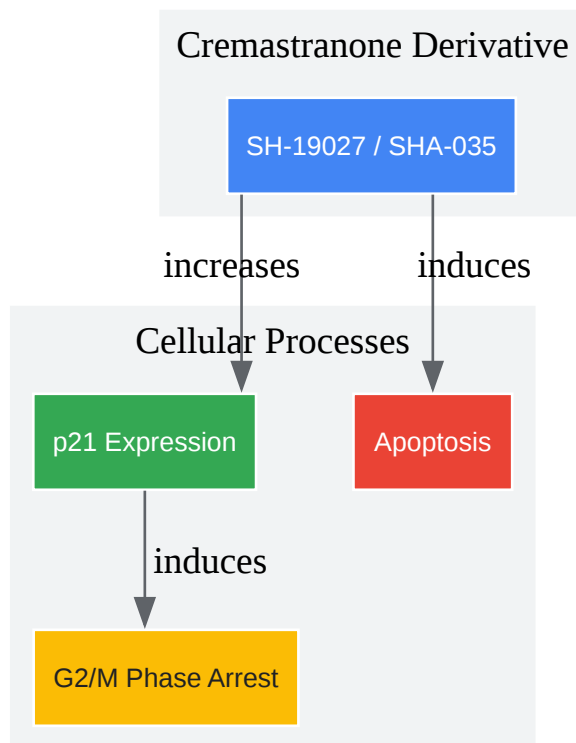
Cremastranone is chemically known as 5,7-dihydroxy-3-(3-hydroxy-4-methoxybenzyl)-6-methoxychroman-4-one.^{[1][3]} It belongs to the 3-benzyl-4-chromanone class of homoisoflavanones.^[1] The structural and physical properties of **Cremastranone** are summarized in the table below.

Property	Value	Reference
IUPAC Name	5,7-dihydroxy-3-[(3-hydroxy-4-methoxyphenyl)methyl]-6-methoxy-2,3-dihydrochromen-4-one	[1]
Chemical Formula	C ₁₈ H ₁₈ O ₇	[1]
Molecular Weight	346.34 g/mol	[1]
SMILES Code	<chem>O=C1C(CC2=CC=C(OC)C(O)=C2)COC3=C1C(O)=C(OC)C(O)=C3</chem>	[1]
Appearance	Solid	
Oral Bioavailability	Poor	
Metabolism	Rapid	

Synthesis of Cremastranone

The first total synthesis of racemic **Cremastranone** was achieved in six steps with an overall yield of 26.8%.^[1] The synthetic pathway provides a scalable method for producing **Cremastranone** and its analogs for further investigation.^[1]

Synthetic Workflow Diagram



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References

- 1. Synthetic Homoisoflavane Derivatives of Cremastranone Suppress Growth of Colorectal Cancer Cells through Cell Cycle Arrest and Induction of Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. First Synthesis of the Antiangiogenic Homoisoflavanone, Cremastranone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthetic Homoisoflavane Derivatives of Cremastranone Suppress Growth of Colorectal Cancer Cells through Cell Cycle Arrest and Induction of Apoptosis -Biomolecules &

Therapeutics | Korea Science [koreascience.kr]

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